

An In-Depth Technical Guide to Oct-2-ynal: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Oct-2-ynal

CAS No.: 1846-68-0

Cat. No.: B160346

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For Researchers, Scientists, and Drug Development Professionals

Core Directive: Understanding Oct-2-ynal

Oct-2-ynal, a versatile α,β -unsaturated alkynic aldehyde, is a valuable reagent in organic synthesis, offering a unique combination of reactive sites for molecular elaboration. This guide provides a comprehensive overview of its chemical and physical properties, detailed synthetic protocols, characteristic spectroscopic data, and key applications, serving as a technical resource for laboratory professionals.

Chemical Identity and Properties

- IUPAC Name: **oct-2-ynal**[\[1\]](#)
- CAS Number: 1846-68-0[\[1\]](#)
- Synonyms: 2-Octynal, Amylpropionaldehyde[\[1\]](#)

Physicochemical Properties

Oct-2-ynal is a colorless to pale yellow liquid under standard conditions. Its key physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O	PubChem[1]
Molecular Weight	124.18 g/mol	PubChem[1]
Boiling Point	74-76 °C at 15 mmHg	Sigma-Aldrich[2]
Density	0.871 g/mL at 25 °C	Sigma-Aldrich[2]
Refractive Index (n ²⁰ /D)	1.454	Sigma-Aldrich[2]

Safety and Handling

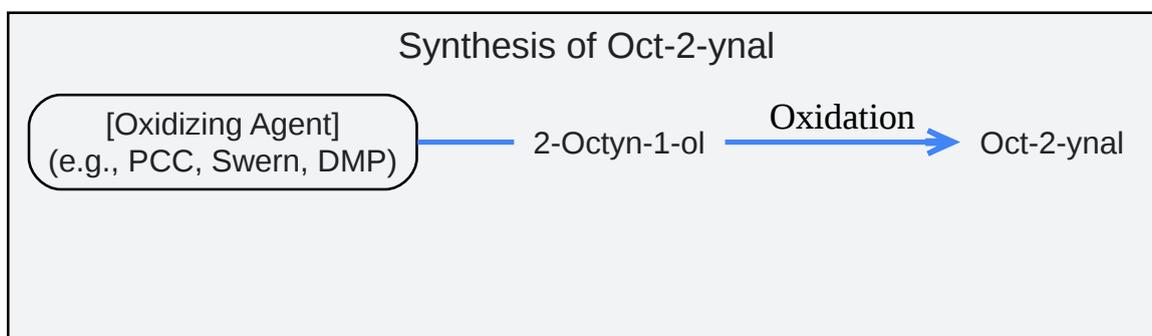
Oct-2-ynal is classified as a flammable liquid. It is also known to be a skin sensitizer and is very toxic to aquatic life.[1] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Synthesis of Oct-2-ynal

A reliable and common method for the synthesis of **oct-2-ynal** is the oxidation of the corresponding primary alcohol, 2-octyn-1-ol. This transformation can be achieved using various oxidizing agents, with Swern oxidation or Dess-Martin periodinane (DMP) being preferred for their mild conditions and high yields.

Synthetic Scheme: Oxidation of 2-Octyn-1-ol

The oxidation of 2-octyn-1-ol to **oct-2-ynal** is a straightforward and efficient method for its preparation.



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Caption: General scheme for the synthesis of **Oct-2-ynal**.

Experimental Protocol: Oxidation of 2-Octyn-1-ol with Pyridinium Chlorochromate (PCC)

This protocol describes a common laboratory-scale synthesis of **oct-2-ynal**.

Materials:

- 2-Octyn-1-ol
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (DCM)
- Silica gel
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- A solution of 2-octyn-1-ol (1 equivalent) in anhydrous dichloromethane is added to a stirred suspension of pyridinium chlorochromate (PCC) (1.5 equivalents) in anhydrous dichloromethane at room temperature.
- The reaction mixture is stirred at room temperature for 2 hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is diluted with diethyl ether and filtered through a pad of silica gel to remove the chromium salts.
- The filtrate is concentrated under reduced pressure.

- The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford pure **oct-2-ynal**.

Spectroscopic Characterization

The structure of **oct-2-ynal** can be unequivocally confirmed by a combination of spectroscopic techniques.

Technique	Characteristic Data
¹ H NMR	The aldehyde proton (CHO) typically appears as a singlet around δ 9.0-10.0 ppm. The protons on the carbon adjacent to the alkyne (CH ₂) will show a triplet around δ 2.2-2.4 ppm. The terminal methyl group (CH ₃) will be a triplet around δ 0.9 ppm.
¹³ C NMR	The carbonyl carbon of the aldehyde is highly deshielded and appears in the range of δ 190-200 ppm. The sp-hybridized carbons of the alkyne are found between δ 70-90 ppm.
IR Spectroscopy	A strong absorption band corresponding to the C=O stretch of the aldehyde is observed around 1680-1700 cm ⁻¹ . A weaker C \equiv C stretching vibration is typically seen in the region of 2100-2260 cm ⁻¹ . The aldehydic C-H stretch appears as two weak bands around 2720 and 2820 cm ⁻¹ .
Mass Spectrometry	The mass spectrum will show a molecular ion peak (M ⁺) at m/z = 124. Common fragmentation patterns include the loss of the aldehyde proton (M-1), the loss of an ethyl group (M-29), and cleavage at the α -carbon.

Reactivity and Applications in Organic Synthesis

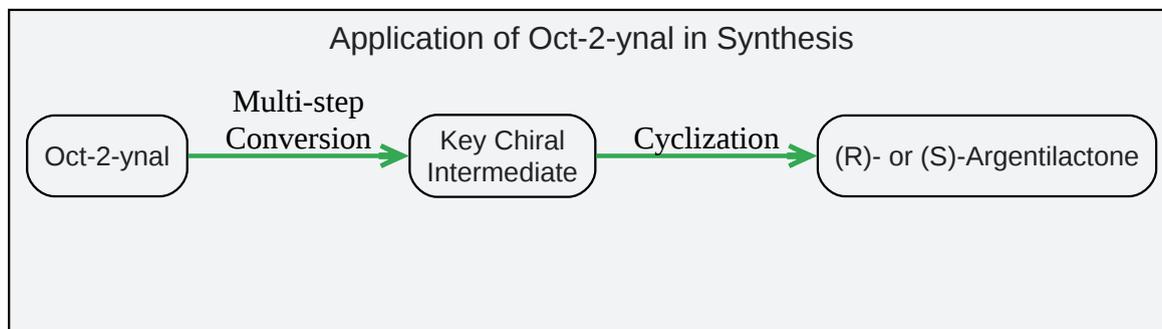
The unique structure of **oct-2-ynal**, with its electrophilic aldehyde and alkyne functionalities, makes it a versatile building block in organic synthesis.

Key Reactions

- **Nucleophilic Addition to the Carbonyl Group:** The aldehyde is susceptible to attack by various nucleophiles, such as Grignard reagents and organolithium compounds, to form secondary propargyl alcohols.
- **Conjugate Addition:** While less common for alkynes compared to alkenes, under certain conditions, nucleophiles can add to the β -carbon of the alkyne.
- **Reduction:** The aldehyde can be selectively reduced to the corresponding alcohol (2-octyn-1-ol) using mild reducing agents like sodium borohydride. More powerful reducing agents like lithium aluminum hydride will reduce both the aldehyde and the alkyne.
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid, 2-octynoic acid.
- **Cycloaddition Reactions:** The alkyne can participate in various cycloaddition reactions, such as the Pauson-Khand reaction, to form complex cyclic structures.

Application in Natural Product Synthesis

A notable application of **oct-2-ynal** is in the total synthesis of bioactive natural products. For instance, it has been utilized as a key starting material in the synthesis of (R)- and (S)-argentilactone. This synthesis showcases the utility of **oct-2-ynal** in building complex molecular architectures with defined stereochemistry.



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Caption: Synthetic utility of **Oct-2-ynal**.

Conclusion

Oct-2-ynal is a valuable and versatile building block for organic synthesis. Its well-defined physical and spectroscopic properties, coupled with its predictable reactivity, make it a reliable tool for the construction of complex molecules. This guide provides the essential technical information for researchers to effectively and safely utilize **oct-2-ynal** in their synthetic endeavors.

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